

# Safety data sheet (SDS) for 1-Bromo-4-ethyl-2-fluorobenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Bromo-4-ethyl-2-fluorobenzene

Cat. No.: B1509437

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## An In-depth Technical Guide to the Safe Handling of 1-Bromo-4-ethyl-2-fluorobenzene

This guide provides a comprehensive safety and handling overview for **1-Bromo-4-ethyl-2-fluorobenzene** (CAS No. 928304-44-3), a key intermediate in various organic synthesis applications, particularly within drug discovery and materials science. As a Senior Application Scientist, my objective is to move beyond a simple recitation of safety data sheet (SDS) sections. Instead, this document synthesizes available data with established chemical safety principles to provide researchers, scientists, and drug development professionals with a framework for risk assessment and mitigation.

A Note on Data Synthesis: Publicly available, GHS-compliant safety data for **1-Bromo-4-ethyl-2-fluorobenzene** is limited.<sup>[1]</sup> Therefore, to ensure a robust and conservative safety profile, this guide incorporates and extrapolates data from well-characterized, structurally analogous compounds, primarily 1-Bromo-4-fluorobenzene (CAS 460-00-4) and 4-Bromo-1-ethyl-2-fluorobenzene (CAS 627463-18-7). This approach is a standard, field-proven practice for ensuring safety when handling novel or less-documented chemical entities.

## Chemical Identity and Physicochemical Landscape

Understanding the fundamental properties of a chemical is the bedrock of safe handling. These parameters dictate its behavior in the laboratory environment, from storage to reaction quenching.

- Chemical Name: **1-Bromo-4-ethyl-2-fluorobenzene**

- Synonyms: 4-Ethyl-2-fluorobromobenzene[2]
- CAS Number: 928304-44-3[1][2]
- Molecular Formula:  $C_8H_8BrF$ [3]
- Molecular Weight: 203.05 g/mol [3][4]

The physical properties are critical for anticipating its behavior during handling and in the event of a spill. For instance, a boiling point significantly above room temperature indicates low volatility under standard conditions, but this can change under heating or reduced pressure.

Property	Value	Source	Causality and Experimental Insight
Appearance	Colorless liquid or solid	[5]	The physical state is near ambient temperature; minor temperature fluctuations can alter its state, impacting transfer methods.
Boiling Point	190-193 °C	[5]	This relatively high boiling point suggests that inhalation risk from vapor at room temperature is moderate but increases significantly upon heating.
Melting Point	-21 °C	[5]	The substance will be liquid under all standard laboratory conditions, simplifying handling and transfer.
Density	1.326 g/mL	[5]	Being denser than water, it will sink, which is a critical consideration for aqueous workups and spill management in sinks or drains.
Flash Point	~53 °C / 127.4 °F (Analog Data)	[6][7]	As a combustible/flammable liquid, its vapors can form an ignitable mixture with air. This

temperature is within the range of laboratory heating equipment, demanding strict control of ignition sources.

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## Hazard Analysis and GHS Classification

Based on the toxicological and hazard data from structural analogs, **1-Bromo-4-ethyl-2-fluorobenzene** should be handled as a hazardous substance.<sup>[8]</sup> The primary routes of exposure and concern are inhalation, skin/eye contact, and ingestion.

### GHS Hazard Classification (Inferred from Analog Data)

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)<sup>[6][8][9]</sup>
- Acute Toxicity, Oral: Category 4 (H302: Harmful if swallowed)<sup>[4]</sup>
- Acute Toxicity, Dermal: Category 4 (H312: Harmful in contact with skin)<sup>[4]</sup>
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)<sup>[8][9]</sup>
- Serious Eye Damage/Eye Irritation: Category 2 (H319: Causes serious eye irritation)<sup>[8][9]</sup>
- Acute Toxicity, Inhalation: Category 4 (H332: Harmful if inhaled)<sup>[4][8][9]</sup>
- Specific target organ toxicity — single exposure (Respiratory system): Category 3 (H335: May cause respiratory irritation)<sup>[8][9]</sup>

### Hazard Statements (H-Statements):

- H226: Flammable liquid and vapor.<sup>[6][8][9]</sup>
- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.<sup>[4]</sup>
- H315: Causes skin irritation.<sup>[8][9]</sup>

- H319: Causes serious eye irritation.[8][9]
- H335: May cause respiratory irritation.[8][9]

Precautionary Statements (P-Statements) - A Self-Validating System: These statements form a logical chain of action to prevent and respond to the hazards identified above.

- Prevention: P210 (Keep away from heat/sparks/open flames/hot surfaces), P261 (Avoid breathing vapors), P280 (Wear protective gloves/eye protection).[8][9]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[8][9]
- Storage: P403+P235 (Store in a well-ventilated place. Keep cool).[8]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[7]

## Risk Mitigation and Safe Handling Protocols

A proactive approach to safety is paramount. The following protocols are designed to minimize exposure risk during routine handling and experimentation.

## Engineering Controls

The primary line of defense is to control the environment.

- Fume Hood: All handling of **1-Bromo-4-ethyl-2-fluorobenzene**, including weighing, transfers, and reactions, must be conducted in a properly functioning chemical fume hood. This is non-negotiable and serves to mitigate the inhalation hazard (H332, H335).
- Ventilation: The lab should have adequate general ventilation to prevent the accumulation of vapors in the unlikely event of a release outside of primary containment.
- Safety Stations: An operational eyewash station and safety shower must be readily accessible and located near the workstation.[10]

## Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical.

- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Always inspect gloves for tears or punctures before use. Contaminated gloves should be disposed of immediately, and hands washed thoroughly.[\[11\]](#)
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a heightened risk of splashing, such as during transfers of larger quantities or when handling the material under pressure.[\[11\]](#)
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and kept buttoned. Ensure clothing fully covers the arms and legs.[\[9\]](#)

## Storage and Incompatibility

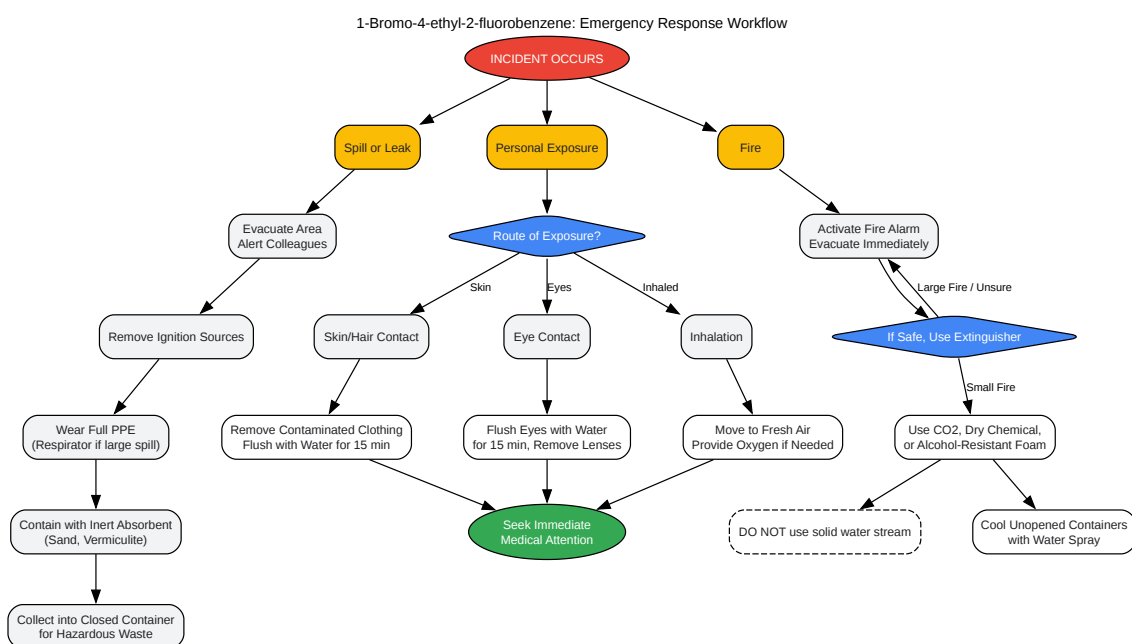
Correct storage prevents degradation and hazardous reactions.

- **Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#)  
The storage area should be designated for flammable liquids.[\[7\]](#)[\[10\]](#)
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[\[10\]](#)  
Use only non-sparking tools when handling containers.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.  
[\[6\]](#)[\[7\]](#) Halogenated aromatic compounds can be unreactive but may have incompatibilities with strong agents.[\[12\]](#)

## Emergency Response Workflow

In the event of an incident, a structured and rapid response is critical. The following workflow and diagram outline the necessary steps.

## Emergency Response Protocol Diagram



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Caption: Logical workflow for responding to spills, exposures, or fires involving **1-Bromo-4-ethyl-2-fluorobenzene**.

## Accidental Release Measures (Spills)

- **Evacuate and Secure:** Immediately alert others in the area and evacuate personnel to a safe location. Remove all sources of ignition.[\[1\]](#)
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Personal Protection:** Don appropriate PPE, including chemical-resistant gloves, goggles, and a lab coat. For large spills, a respirator may be necessary.[\[1\]](#)
- **Containment:** Use an inert, non-combustible absorbent material like sand, earth, or vermiculite to contain the spill. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Cleanup:** Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[\[1\]](#)
- **Decontamination:** Wash the spill area thoroughly with soap and water.[\[12\]](#)

## First-Aid Measures

- **Inhalation:** Move the victim into fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation persists.[\[7\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)[\[8\]](#)



## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.<sup>[1][8]</sup> A water spray can be used to cool adjacent containers but may not be effective at extinguishing the fire.<sup>[6][12]</sup>
- **Unsuitable Media:** Do not use a solid water stream, as it may scatter and spread the fire.<sup>[7]</sup>
- **Specific Hazards:** The liquid is flammable, and its vapors may travel a considerable distance to a source of ignition and flash back.<sup>[6]</sup> Combustion may produce toxic fumes of carbon monoxide, hydrogen bromide, and hydrogen fluoride.<sup>[8]</sup>
- **Protective Actions:** Fire-fighters must wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[1][8]</sup>

## Disposal and Environmental Considerations

Proper disposal is a critical final step in the chemical lifecycle, ensuring environmental and regulatory compliance.

- **Product Disposal:** The material should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[1]</sup> Do not discharge to sewer systems.<sup>[1]</sup>
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable for other purposes before disposal.<sup>[1]</sup> All disposal practices must be in accordance with federal, state, and local regulations.

## Transportation Information

While end-users may not be responsible for shipping, understanding the transport classification is important for receiving and inventory management. Based on its properties as a flammable liquid, it would likely be classified for transport as:

- **UN Number:** UN 1993 (for Flammable liquid, n.o.s.) or similar, as appropriate.
- **Proper Shipping Name:** FLAMMABLE LIQUID, N.O.S. (**1-Bromo-4-ethyl-2-fluorobenzene**)

- Hazard Class: 3 (Flammable Liquid)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)